

# Monomelittoside: A Technical Guide to its Discovery, Isolation, and Characterization

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## Compound of Interest

Compound Name: Monomelittoside

Cat. No.: B1662511

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## Introduction

**Monomelittoside** is an iridoid glycoside, a class of secondary metabolites found in a variety of plants, that has garnered interest for its potential biological activities. This technical guide provides an in-depth overview of the discovery, history, and isolation of **Monomelittoside**, with a focus on detailed experimental protocols, quantitative data, and relevant biological context.

## Discovery and History

The first isolation and characterization of **Monomelittoside** is attributed to A. Bianco and colleagues, who reported their findings in a 1983 publication in *Gazzetta Chimica Italiana*. Their work laid the foundation for subsequent studies on this compound, which has since been identified in various plant species, notably within the genera *Stachys* and *Rehmannia*. Iridoid glycosides, as a class, are known for their diverse biological activities, including anti-inflammatory, neuroprotective, and antimicrobial properties, making **Monomelittoside** a compound of interest for further pharmacological investigation.

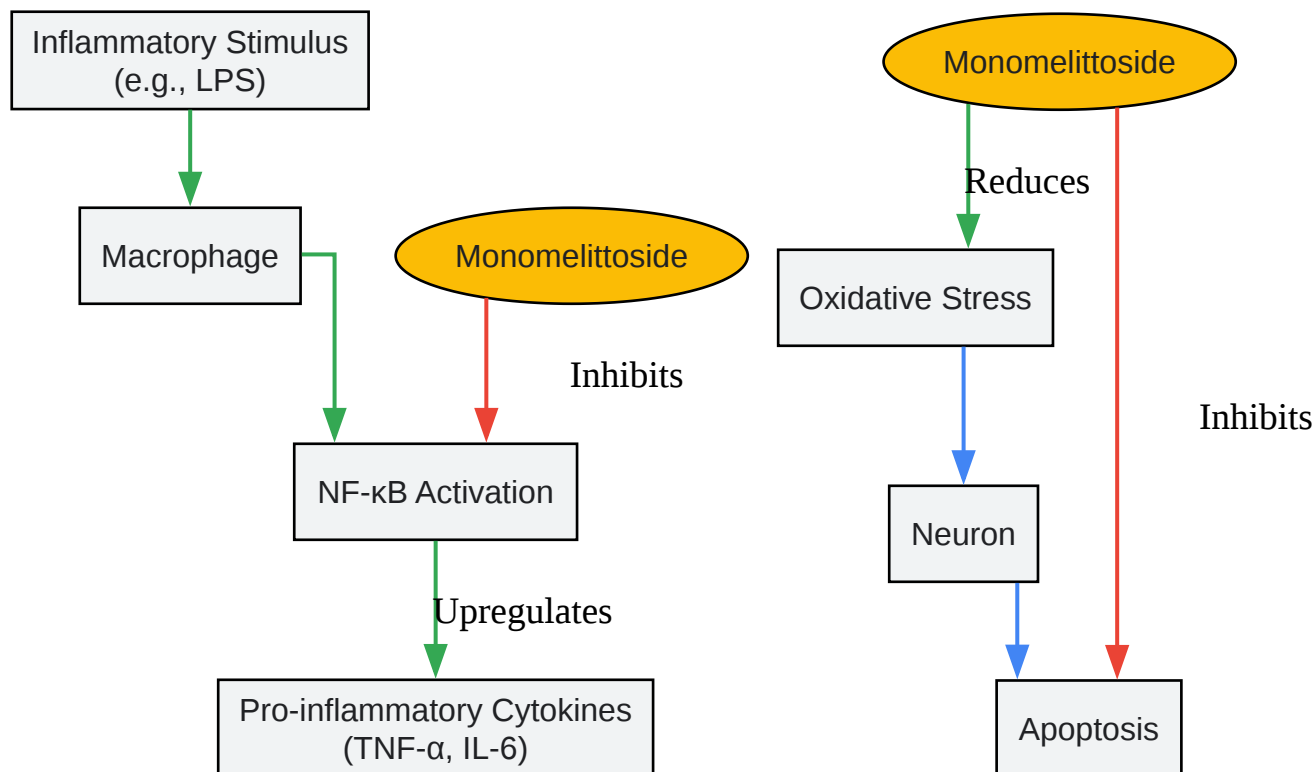
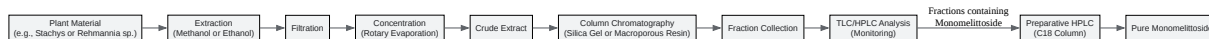
## Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>22</sub> O <sub>10</sub>	PubChem
Molecular Weight	362.33 g/mol	PubChem
Class	Iridoid O-glycoside	PhytoBank
Appearance	White powder	(General knowledge)
Solubility	Soluble in polar solvents (e.g., methanol, ethanol, water)	(Inferred from extraction methods)

## Isolation of Monomelittoside: Experimental Protocols

The isolation of **Monomelittoside** from plant sources generally follows a multi-step process involving extraction, fractionation, and purification. The following protocols are a synthesis of methodologies reported in the literature for the isolation of iridoid glycosides from *Stachys* and *Rehmannia* species.

### General Workflow for Monomelittoside Isolation



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